

# delphinidin chloride temperature sensitivity

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

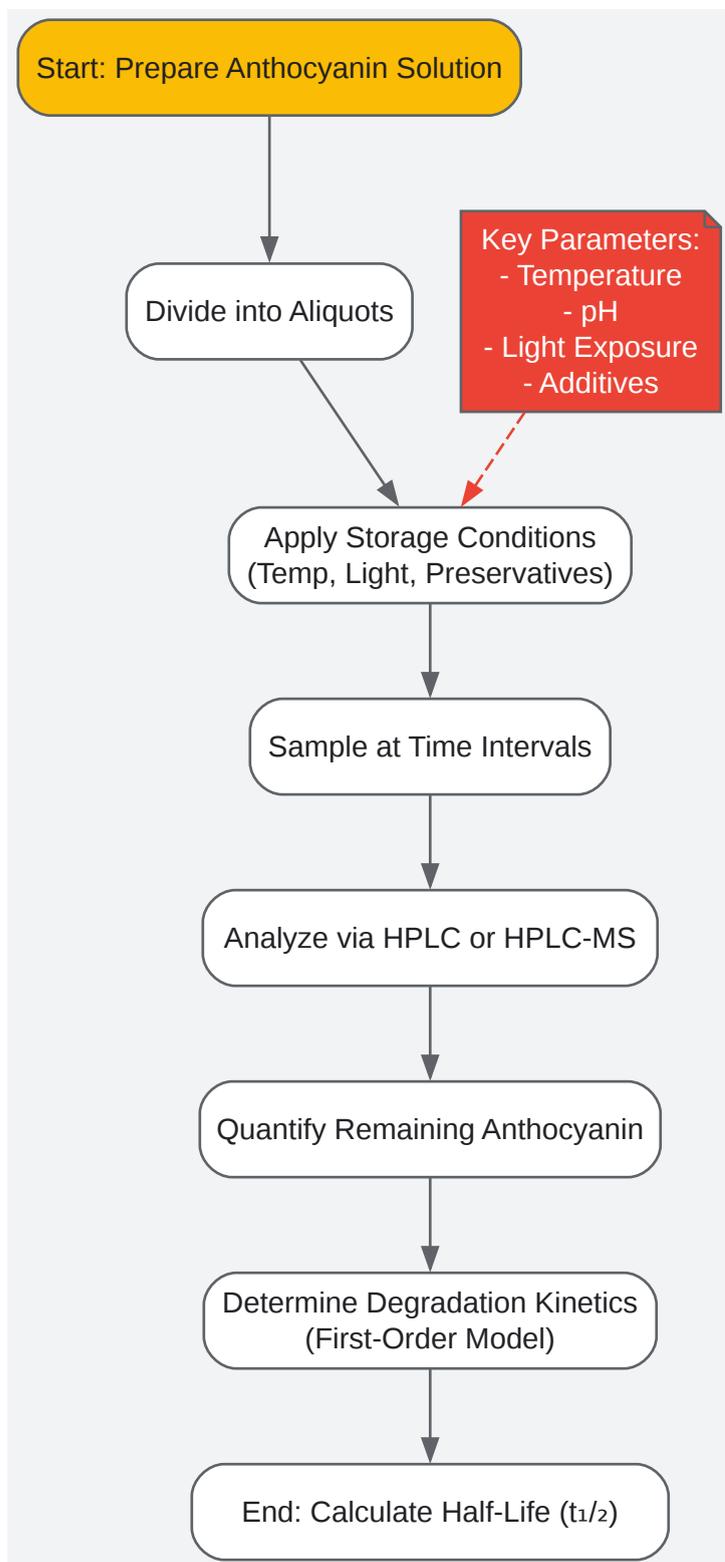
Get Quote

## Stability Kinetics & Storage Guidelines

Factor	Condition	Key Finding / Recommended Protocol	Experimental Basis
Temperature	2°C (Refrigeration)	<b>Highest stability;</b> Degradation half-life of ~1443 hours [1]	Aqueous anthocyanin extract, pH 3.02 [1]
	22°C (Room Temp)	<b>Moderate stability;</b> Degradation half-life of ~796 hours [1]	Aqueous anthocyanin extract, pH 3.02 [1]
	75°C (Heating)	<b>Rapid degradation;</b> Degradation half-life of only ~8.4 hours [1]	Aqueous anthocyanin extract, pH 3.02 [1]
Storage	Long-term	Store at <b>-20°C</b> as a powder; store dissolved solutions at <b>-80°C</b> and avoid repeated freeze-thaw cycles [2]	Manufacturer's product information [2]
Solubilization	Working Solution	Soluble in DMSO (56.2 mg/mL). For <i>in vivo</i> studies, use a vehicle like 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [2]	Manufacturer's product information [2]

## Experimental Workflow for Stability Assessment

For research requiring precise knowledge of **delphinidin chloride** stability under specific conditions, you can follow this detailed experimental workflow. The accompanying diagram outlines the key stages.



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for assessing **delphinidin chloride** stability.

- **Sample Preparation and Storage:** Prepare an aqueous or buffered solution of **delphinidin chloride** and divide it into aliquots. Expose these aliquots to different storage conditions (e.g., various temperatures, pH levels, or light exposure) [1].
- **Sampling and Analysis:** At predetermined time intervals, withdraw samples for analysis. The standard method for quantification is **High-Performance Liquid Chromatography (HPLC)**, often coupled with a Diode Array Detector (DAD) or Mass Spectrometry (MS) for precise identification and measurement [3] [1].
- **Data Processing and Kinetics:** The degradation of anthocyanins like delphinidin typically follows **first-order reaction kinetics** [1]. This means the degradation rate is directly proportional to the concentration of the pigment. The half-life ( $t_{1/2}$ ) can be calculated from the rate constant ( $k$ ) using the equation:  $t_{1/2} = \ln(2)/k$  [1].

## Key Technical Notes for Researchers

- **pH Dependency:** Anthocyanin structure and stability are highly pH-dependent. The flavylium cation form (red) is stable at low pH (e.g.,  $\text{pH} < 3$ ), but at higher pH, it converts to colorless or differently colored forms that are more susceptible to degradation [1].
- **In Vivo Considerations:** For animal studies, a stabilized formulation of delphinidin (e.g., using sulfobutylether- $\beta$ -cyclodextrin) has been used to improve its stability and bioavailability upon administration [4].
- **Analytical Confirmation:** Advanced techniques like **Trapped Ion Mobility Spectrometry coupled with QTOF Tandem Mass Spectrometry (TIMS-QTOF-MS/MS)** can be used for the precise characterization of delocyanin and its potential degradation products [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Influence of Temperature and Preserving Agents on the ... [mdpi.com]
2. | Estrogen Receptor/ERR | VEGFR | TargetMol Delphinidin chloride [targetmol.com]
3. Analytical characterization of anthocyanins using trapped ... [sciencedirect.com]
4. Administration of Delphinidin to Improve Survival and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [delphinidin chloride temperature sensitivity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525603#delphinidin-chloride-temperature-sensitivity>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)